

Mastering Safety: A Guide to Personal Protective Equipment for (4-Aminocyclohexyl)methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (4-Aminocyclohexyl)methanol

Cat. No.: B2426508

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As a Senior Application Scientist, my primary goal is to empower researchers to achieve groundbreaking results safely and efficiently. This guide moves beyond a simple checklist, providing an in-depth operational plan for handling **(4-Aminocyclohexyl)methanol**. We will explore the "why" behind each safety protocol, ensuring that every action is grounded in a deep understanding of the chemical's properties and potential hazards. This approach transforms safety from a set of rules into an intuitive, self-validating system for protecting yourself and your research.

Hazard Assessment: Understanding the Risks

(4-Aminocyclohexyl)methanol is a bifunctional molecule, featuring both a primary amine and a primary alcohol on a cyclohexane ring.^[1] This structure makes it a valuable building block in pharmaceutical and chemical synthesis. However, its properties also demand careful handling. While comprehensive toxicological data is limited for this specific compound, the functional groups provide clear indicators of potential hazards.

The primary amine group suggests potential for skin and eye irritation, and possible respiratory irritation, similar to other low molecular weight amines.^{[2][3][4]} Amines can be corrosive and are often readily absorbed through the skin.^[5] Therefore, we must operate under the assumption that this compound causes skin irritation, serious eye damage, and respiratory irritation.^{[2][3]}

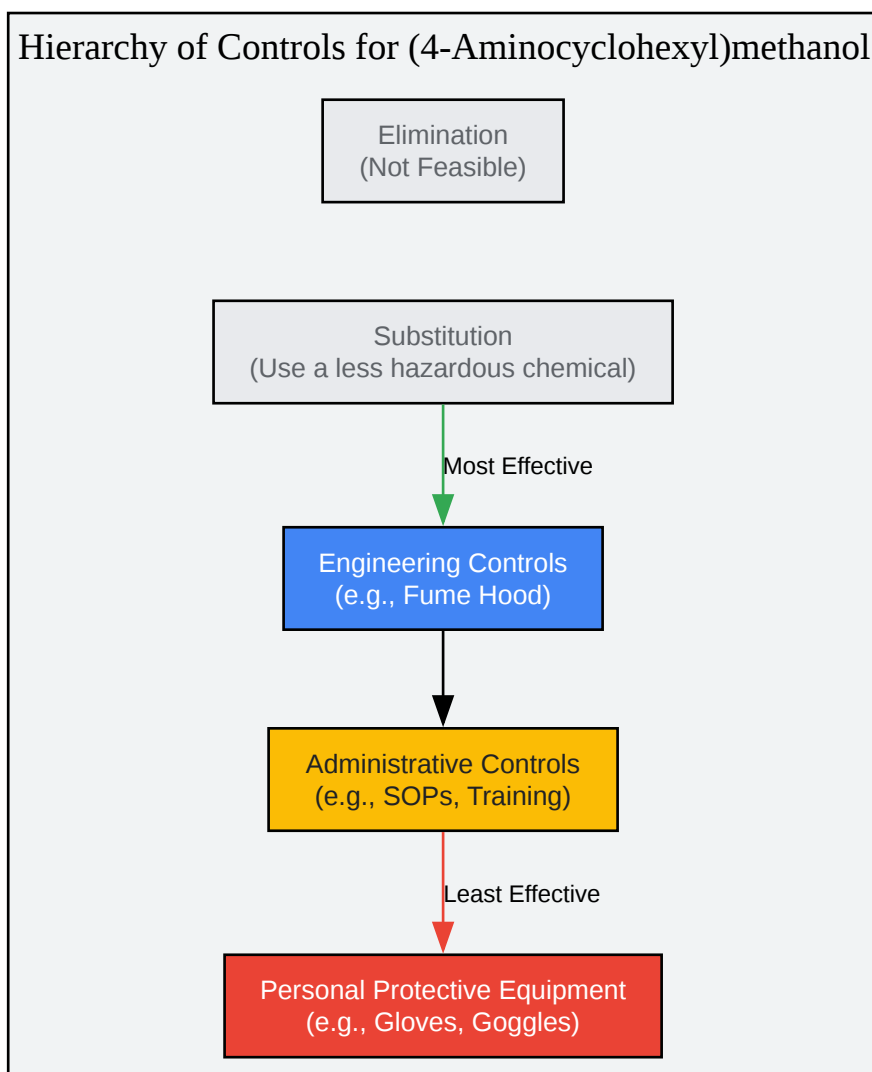
Table 1: Physicochemical Properties of **(4-Aminocyclohexyl)methanol**

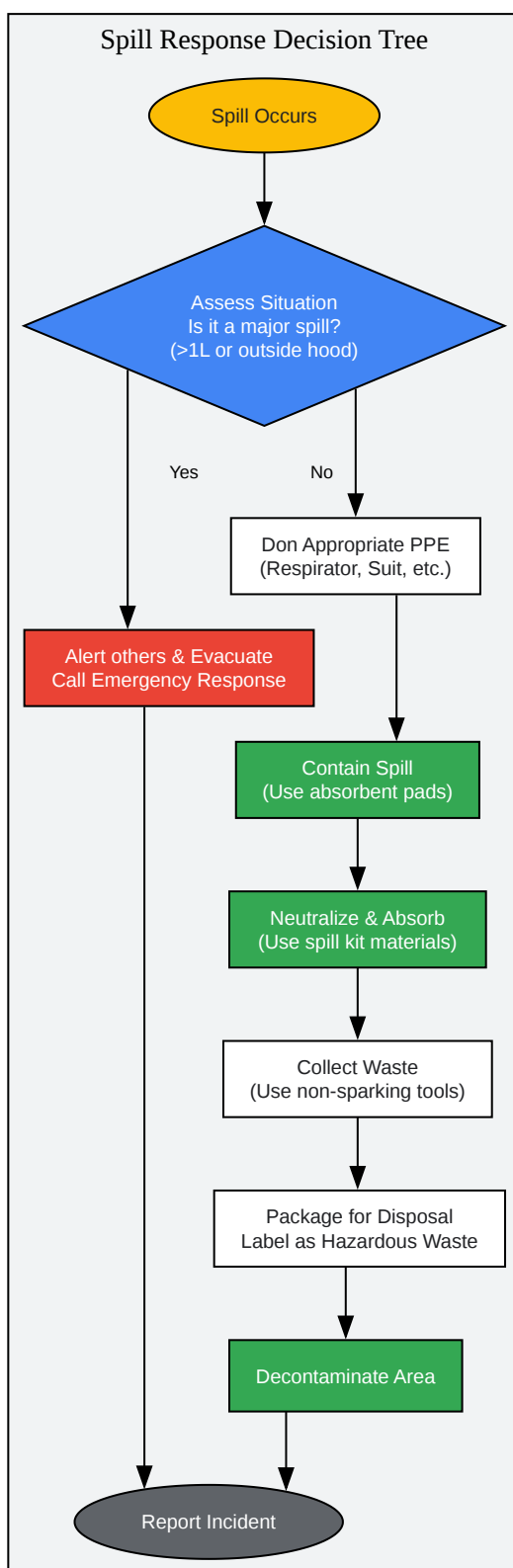
Property	Value	Source
Molecular Formula	C ₇ H ₁₅ NO	[6][7]
Molecular Weight	129.20 g/mol	[6][8]
Appearance	Colorless to pale yellow liquid or solid	[1]
Boiling Point	~218.8 °C at 760 mmHg	[6][7]
Flash Point	~86.1 °C	[6]
Solubility	Soluble in water and various organic solvents	[1]

The Core Directive: A Hierarchy of Controls

Before we even consider a pair of gloves, we must think systematically about safety. The most effective safety strategies prioritize engineering solutions and administrative policies over personal protective equipment. PPE is the critical final barrier between you and the hazard, not the first line of defense.

Hierarchy of Controls for (4-Aminocyclohexyl)methanol





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com